

Experimental procedures involving (4-(2-Chlorophenyl)isoxazol-5-yl)methanol

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Compound of Interest

Compound Name: (4-(2-Chlorophenyl)isoxazol-5-yl)methanol

Cat. No.: B12871015

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An in-depth guide to the synthesis, purification, and characterization of **(4-(2-Chlorophenyl)isoxazol-5-yl)methanol**, a key heterocyclic intermediate for pharmaceutical and agrochemical research.

Introduction: The Isoxazole Scaffold in Modern Chemistry

The isoxazole ring is a five-membered heterocycle that has garnered significant attention from medicinal and organic chemists.^{[1][2]} Its unique electronic properties and ability to serve as a versatile scaffold make it a "privileged structure" in drug discovery.^[3] Isoxazole derivatives are integral components of numerous pharmaceutical drugs, demonstrating a wide spectrum of biological activities including anti-inflammatory, anticancer, and antimicrobial effects.^{[1][2]}

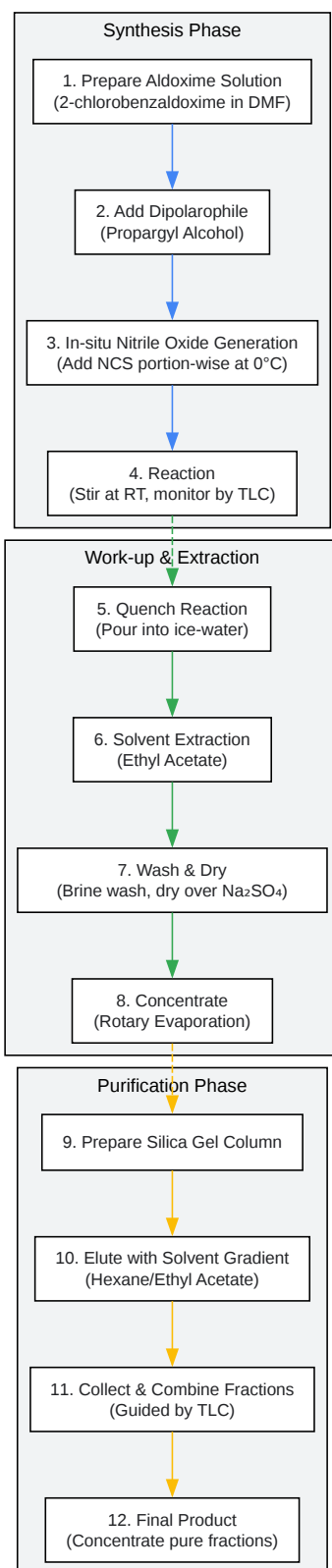
(4-(2-Chlorophenyl)isoxazol-5-yl)methanol is a valuable building block, featuring a reactive primary alcohol group that allows for further chemical modification. This functional handle is crucial for developing libraries of more complex molecules for biological screening. This guide provides detailed protocols for the synthesis, purification, and structural characterization of this compound, intended for researchers in drug development and synthetic organic chemistry.

Section 1: Synthesis via [3+2] Dipolar Cycloaddition

Principle of the Synthesis

The most versatile and widely adopted method for constructing the isoxazole ring is the 1,3-dipolar cycloaddition reaction.^[4] This approach involves the reaction of a nitrile oxide (the 1,3-dipole) with an alkyne or an alkene (the dipolarophile). We will utilize an efficient, one-pot protocol where the 2-chlorobenzonitrile oxide is generated in situ from 2-chlorobenzaldoxime and subsequently trapped by propargyl alcohol to form the desired 4,5-disubstituted isoxazole ring.^[5] This method is often preferred for its high efficiency and control over regioselectivity.^[6]

Experimental Workflow: Synthesis & Purification



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Caption: Synthesis and purification workflow for **(4-(2-Chlorophenyl)isoxazol-5-yl)methanol**.

Protocol 1.1: Detailed Synthesis Procedure

This protocol details the synthesis of **(4-(2-Chlorophenyl)isoxazol-5-yl)methanol** from 2-chlorobenzaldoxime and propargyl alcohol.

Materials and Reagents

Reagent/Material	Quantity	Molar Eq.	Notes
2-Chlorobenzaldoxime	1.56 g	1.0	Starting material
Propargyl alcohol	0.84 g (0.87 mL)	1.5	Dipolarophile
N-Chlorosuccinimide (NCS)	1.47 g	1.1	Oxidant for nitrile oxide generation
N,N-Dimethylformamide (DMF)	20 mL	-	Solvent
Pyridine	0.1 mL	cat.	Base catalyst
Ethyl Acetate	~150 mL	-	Extraction solvent
Hexane	~200 mL	-	Chromatography eluent
Saturated Brine Solution	50 mL	-	For washing
Anhydrous Sodium Sulfate	~10 g	-	Drying agent
Silica Gel (230-400 mesh)	~50 g	-	Stationary phase

Step-by-Step Methodology

- Reaction Setup: In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 2-chlorobenzaldoxime (1.0 eq.) and propargyl alcohol (1.5 eq.) in 20 mL of DMF. Add a catalytic amount of pyridine (~5 mol%).

- **Nitrile Oxide Generation:** Cool the flask in an ice bath to 0°C. To the stirred solution, add N-Chlorosuccinimide (NCS, 1.1 eq.) portion-wise over 20 minutes.
 - **Expert Insight:** Portion-wise addition of NCS is critical. This controls the concentration of the highly reactive nitrile oxide intermediate, minimizing its dimerization into undesired furoxan byproducts and ensuring it reacts preferentially with the propargyl alcohol.[\[6\]](#)
- **Cycloaddition Reaction:** After the complete addition of NCS, remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring for 4-6 hours.
- **Reaction Monitoring:** Monitor the reaction's progress using Thin Layer Chromatography (TLC) with a 3:1 Hexane/Ethyl Acetate eluent system. The disappearance of the starting aldoxime indicates reaction completion.
- **Work-up:** Pour the reaction mixture into a beaker containing 100 mL of ice-cold water. A precipitate or oil may form.
- **Extraction:** Transfer the aqueous mixture to a separatory funnel and extract the product with ethyl acetate (3 x 50 mL).
- **Washing and Drying:** Combine the organic layers and wash with saturated brine solution (1 x 50 mL) to remove residual DMF and water. Dry the organic layer over anhydrous sodium sulfate.
- **Concentration:** Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product as an oil or semi-solid.

Section 2: Purification by Column Chromatography

Principle of Purification

Purification of isoxazole derivatives can be challenging due to the presence of regioisomers and byproducts with similar polarities.[\[4\]](#) Flash column chromatography on silica gel is the most effective method for isolating the desired product from unreacted starting materials and side products.[\[4\]](#)

Protocol 2.1: Flash Column Chromatography

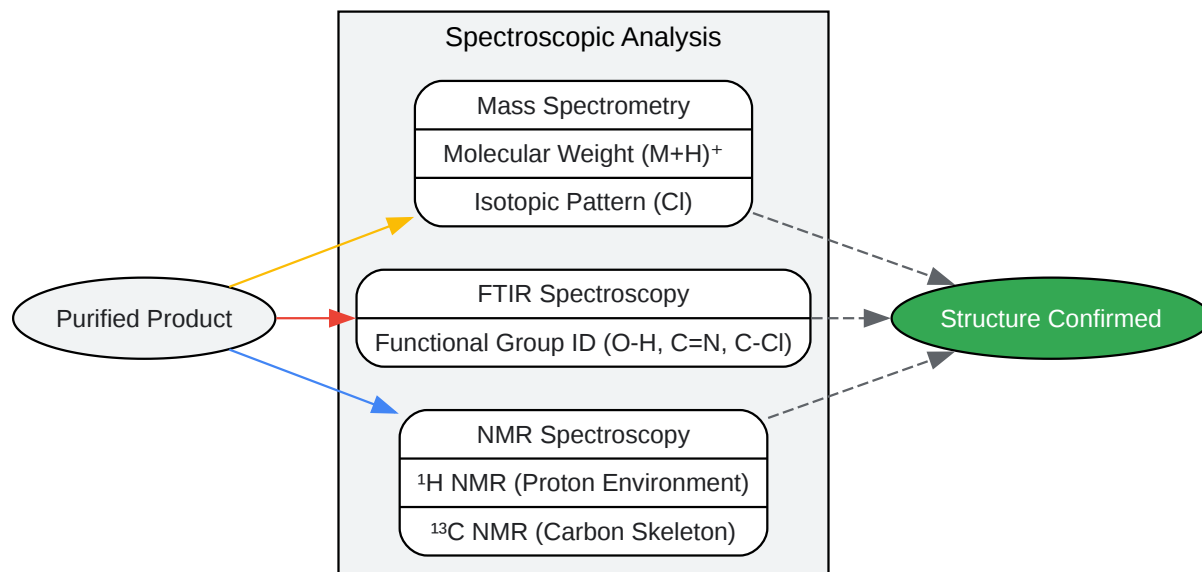
- **TLC Analysis:** First, determine the optimal eluent composition by running TLC plates of the crude product with varying ratios of hexane and ethyl acetate. The ideal system should give the product spot an R_f value of approximately 0.25-0.35.
- **Column Packing:** Prepare a slurry of silica gel in hexane and carefully pack it into a glass column. Equilibrate the column by running 2-3 column volumes of the initial eluent (e.g., 9:1 Hexane/Ethyl Acetate).
- **Loading the Sample:** Adsorb the crude product onto a small amount of silica gel by dissolving it in a minimal volume of ethyl acetate, adding silica, and evaporating the solvent. Carefully load the dried powder onto the top of the packed column.
- **Elution:** Begin eluting the column with the low-polarity solvent system (9:1 Hexane/EtOAc), gradually increasing the polarity (e.g., to 7:3, 1:1) to move the product down the column.
 - **Self-Validating System:** Collect fractions of ~10-15 mL and analyze each one by TLC. This ensures that only the fractions containing the pure product are combined, preventing cross-contamination.
- **Product Isolation:** Combine the pure fractions as identified by TLC and remove the solvent under reduced pressure to yield **(4-(2-Chlorophenyl)isoxazol-5-yl)methanol** as a purified solid or oil.

Section 3: Structural Characterization

Principle of Characterization

Unambiguous structural confirmation of the synthesized molecule is essential. A combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FTIR) Spectroscopy, and Mass Spectrometry (MS), provides comprehensive data on the molecular structure, functional groups, and molecular weight.^[7]

Characterization Workflow



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Caption: Workflow for the structural characterization of the final product.

Protocol 3.1: Spectroscopic Analysis Procedures

- ¹H and ¹³C NMR Spectroscopy: Dissolve 5-10 mg of the purified product in ~0.6 mL of deuterated chloroform (CDCl₃) or dimethyl sulfoxide (DMSO-d₆). Acquire spectra on a 400 MHz or higher instrument.^[7] Key parameters for ¹³C NMR include a proton-decoupled pulse sequence and a sufficient number of scans to achieve a good signal-to-noise ratio.^[7]
- FTIR Spectroscopy: Prepare a KBr pellet by grinding a small amount of the solid sample with dry potassium bromide or acquire the spectrum from a thin film by dissolving the sample in a volatile solvent and casting it onto a salt plate.^[7]
- Mass Spectrometry (MS): Prepare a dilute solution of the sample (~10-100 µg/mL) in methanol or acetonitrile. Analyze using Electrospray Ionization (ESI) in positive ion mode to observe the [M+H]⁺ ion.

Expected Spectroscopic Data

Technique	Expected Observations
^1H NMR	Aromatic protons (multiplets, ~7.2-7.8 ppm), Isoxazole proton (singlet, ~8.0-8.5 ppm), Methylene protons (-CH ₂ OH, singlet or doublet, ~4.5-5.0 ppm), Hydroxyl proton (-OH, broad singlet, variable ppm).
^{13}C NMR	Aromatic carbons (~120-140 ppm), Isoxazole ring carbons (~100-160 ppm), Methylene carbon (-CH ₂ OH, ~55-65 ppm).
FTIR (cm ⁻¹)	~3400-3200 (O-H stretch, broad), ~3100 (C-H aromatic stretch), ~1600-1450 (C=N and C=C ring stretches), ~1050 (C-O stretch), ~750 (C-Cl stretch).
HRMS (ESI)	Calculated m/z for C ₁₀ H ₈ ClNO ₂ [M+H] ⁺ : 210.0316. The presence of a prominent M+2 peak (~33% intensity of M peak) is expected due to the ³⁷ Cl isotope.

Section 4: Applications in Drug Development

(4-(2-Chlorophenyl)isoxazol-5-yl)methanol is not typically an active pharmaceutical ingredient itself but rather a crucial intermediate.[8] The primary alcohol offers a versatile synthetic handle for a variety of subsequent chemical transformations:

- **Esterification/Etherification:** To explore structure-activity relationships by introducing different lipophilic or polar groups.
- **Oxidation:** The alcohol can be oxidized to the corresponding aldehyde or carboxylic acid, which are precursors for forming amides, imines, or other heterocyclic rings.
- **Halogenation:** Conversion to a chloromethyl or bromomethyl derivative provides an electrophilic site for nucleophilic substitution reactions.

These modifications allow for the rapid generation of a diverse library of compounds, which can be screened for biological activity against various targets in areas such as neurological disorders, inflammation, and infectious diseases.[1][8][9]

Section 5: Safety Precautions

Standard laboratory safety protocols should be strictly followed. This includes wearing personal protective equipment (PPE) such as safety glasses, lab coats, and gloves.

- Reagents: N-Chlorosuccinimide (NCS) is an oxidizing agent and an irritant. Handle with care. Pyridine and DMF are toxic; handle them in a well-ventilated fume hood.
- Compound Handling: While specific toxicity data for **(4-(2-Chlorophenyl)isoxazol-5-yl)methanol** is not available, related isoxazole compounds are classified as acute oral toxins.[10] Assume the compound is harmful if swallowed and avoid inhalation or direct skin contact.
- Waste Disposal: Dispose of all chemical waste in accordance with local environmental regulations.

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